

The Pharmacological Profile of Indopine: A Review of a Chemical Entity

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Compound of Interest

Compound Name: Indopine

Cat. No.: B1594909

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Shanghai, China – December 21, 2025 – **Indopine**, a distinct chemical compound identified by the systematic name 3-(2-(1-phenethyl-4-piperidyl)ethyl)indole and CAS number 3569-26-4, remains a substance of chemical interest but lacks a publicly documented pharmacological profile. Despite its classification in some databases as a potential analgesic and sedative-hypnotic agent, a comprehensive review of scientific literature and patent databases reveals a significant absence of in-depth preclinical or clinical data detailing its mechanism of action, receptor binding affinities, and pharmacokinetic properties.

Indopine is a molecule with the chemical formula $C_{23}H_{28}N_2$.^[1] Its structure features an indole nucleus linked to a phenethylpiperidine moiety. While the broader class of indole derivatives has been extensively explored in medicinal chemistry for a wide range of therapeutic applications, including anti-inflammatory, anti-cancer, and neuroprotective agents, specific pharmacological data for **Indopine** itself are not available in the public domain.

Similarly, a thorough search for pharmacokinetic data, including absorption, distribution, metabolism, and excretion (ADME) profiles for **Indopine**, did not yield any specific studies. Understanding these parameters is crucial for the development of any potential therapeutic agent.

The mechanism of action of **Indopine** remains uncharacterized. Investigations into compounds with similar structural motifs, such as phenethylpiperidine derivatives, have revealed a variety of pharmacological activities, often related to interactions with opioid or other central nervous

system receptors. However, without specific binding assay data for **Indopine**, any potential targets are purely speculative.

Furthermore, no patents containing specific pharmacological data for **Indopine** could be identified. Patent literature is often a primary source of initial pharmacological findings for novel compounds, and its absence in this case further underscores the lack of development of **Indopine** as a therapeutic candidate.

In conclusion, while **Indopine** is a recognized chemical entity, it has not been the subject of published pharmacological investigation. As such, a detailed technical guide on its core pharmacological profile, including quantitative data, experimental protocols, and signaling pathway diagrams, cannot be constructed at this time. The scientific community awaits future research to potentially elucidate the pharmacological properties and therapeutic potential of this compound. Professionals in drug development and research are advised that any consideration of **Indopine** would require foundational in vitro and in vivo studies to be initiated.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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